

Sodium nitrate for density gradient centrifugation of macromolecules

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Compound of Interest

Compound Name: Sodium nitrate

CAS No.: 15621-57-5

Cat. No.: B1174521

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Application Note: Sodium Nitrate Density Gradient Centrifugation

Introduction & Mechanistic Basis[2]

Sodium Nitrate (NaNO_3) is a highly soluble, chaotropic salt capable of forming density gradients suitable for separating biological particles based on their buoyant density (isopycnic centrifugation) or sedimentation coefficient (rate-zonal centrifugation).

Why Choose Sodium Nitrate?

Feature	Sodium Nitrate (NaNO ₃)	Sucrose	Cesium Chloride (CsCl)
Max Density (25°C)	~1.38 g/mL	~1.32 g/mL	~1.91 g/mL
Viscosity	Low (Newtonian)	High (Non-Newtonian at high conc.)	Very Low
Osmotic Pressure	High	Very High	High
Cost	Low	Low	High
Primary Utility	Viruses, Lipoproteins, Membranes	Organelles, Viruses	DNA, RNA, Viruses

Mechanism of Action: Unlike CsCl, which forms self-generating gradients easily, NaNO₃ is best utilized in pre-formed gradients (step or continuous). Under centrifugal force, macromolecules migrate until they reach a position where the solvent density equals their own buoyant density (

). The low viscosity of NaNO₃ facilitates rapid particle migration, reducing run times compared to sucrose.

Physicochemical Properties & Reference Data

Precise gradient formation requires accurate density data. Use the table below to prepare stock solutions.

Table 1: Density and Concentration of Aqueous NaNO₃ at 25°C

Data interpolated from standard physicochemical tables.

Concentration (% w/w)	Molarity (M)	Density (, g/mL)	Refractive Index ()*
5%	0.60	1.032	1.341
10%	1.25	1.068	1.348
20%	2.65	1.145	1.363
30%	4.20	1.230	1.380
40%	5.95	1.325	1.398
45% (Near Saturation)	7.00	~1.375	1.410

> Note: Refractive indices are approximations. Always verify gradients using a refractometer before loading samples.

Experimental Protocol

Phase A: Stock Solution Preparation

Reagents Required:

- **Sodium Nitrate** (NaNO_3), ACS Reagent Grade ($\geq 99.0\%$).[\[1\]](#)
- Buffer Buffer (e.g., 10 mM Tris-HCl, pH 7.5, 1 mM EDTA). Avoid phosphate buffers if precipitation with Na^+ is a concern at high concentrations, though typically safe.
- Ultrapure Water (18.2 M Ω).

Protocol:

- Calculate: Determine the target density range for your macromolecule (e.g., Adenovirus 1.34 g/mL; Membranes 1.15 g/mL).

- Dissolve: To prepare a saturated stock (approx. 47% w/w), dissolve 90 g of NaNO_3 in 100 mL of buffer.
 - Tip: Dissolution is endothermic. Warm the solution slightly (30°C) to speed up dissolution, then cool to room temperature.
- Filter: Filter sterilize through a 0.22 μm PES membrane to remove particulates.
- Verify: Measure the refractive index of the stock to confirm density using Table 1.

Phase B: Gradient Formation (Discontinuous Step Gradient)

For a standard SW 41 Ti (Beckman) or equivalent rotor tube (13.2 mL):

- Prepare Solutions: Dilute the stock solution to create three distinct density layers (Light, Medium, Heavy).
 - Example for Enveloped Virus: 20% (1.14 g/mL), 30% (1.23 g/mL), 40% (1.32 g/mL).
- Layering:
 - Pipette 3.0 mL of the Heavy solution to the bottom of the tube.
 - Carefully overlay 3.0 mL of the Medium solution.
 - Carefully overlay 3.0 mL of the Light solution.
- Diffusion (Optional): Allow the tube to sit at 4°C for 2-4 hours to smooth the interfaces into a quasi-continuous gradient, or proceed immediately for sharp band collection.

Phase C: Sample Loading & Centrifugation

- Loading: Gently layer 1.0 - 2.0 mL of the crude macromolecule sample (clarified lysate) on top of the gradient.
- Balancing: Ensure tubes are balanced to within 0.01 g.

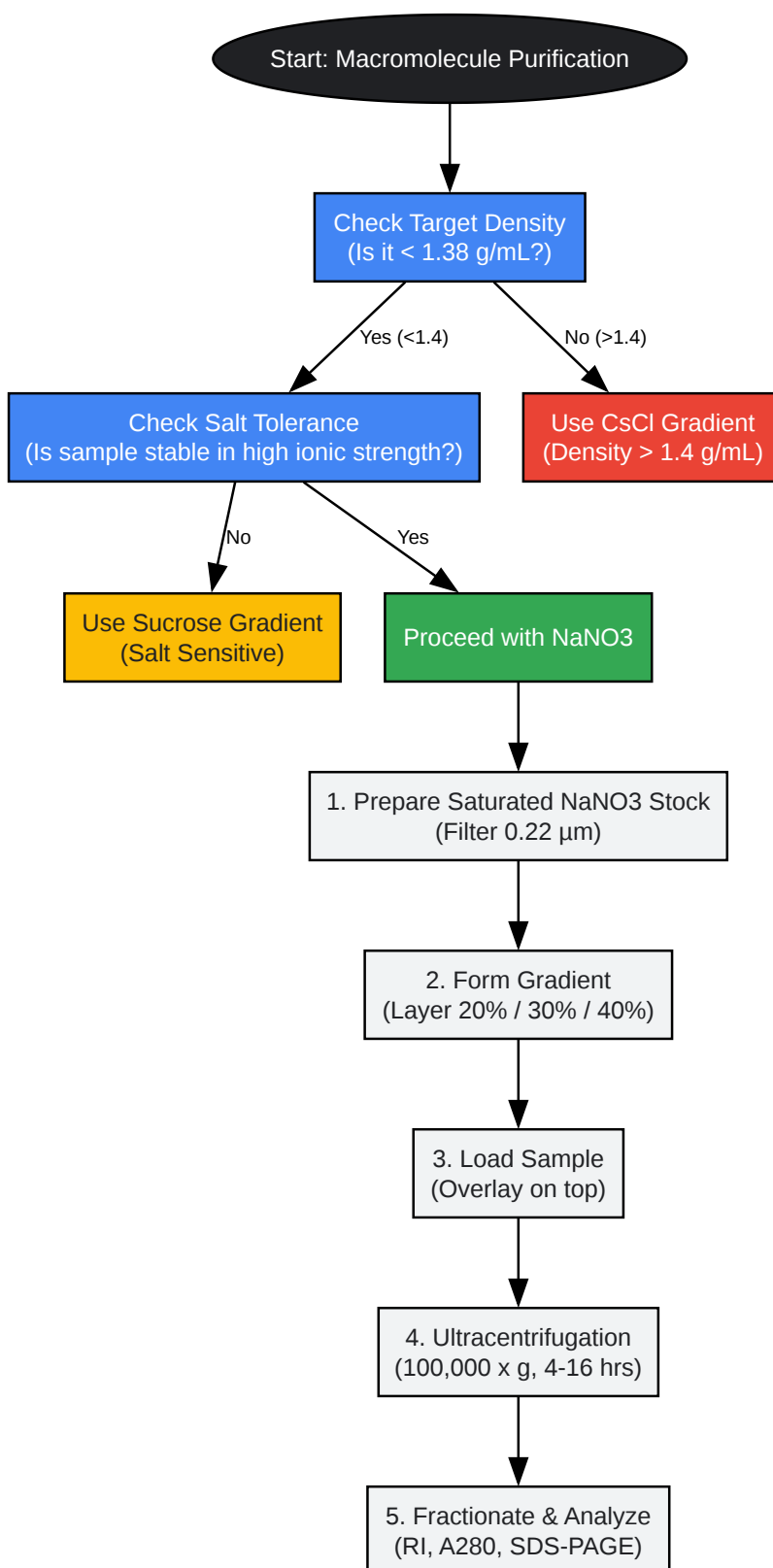
- Centrifugation Parameters:
 - Rotor: Swinging Bucket (e.g., SW 41 Ti, SW 28).
 - Speed: 25,000 – 35,000 RPM (approx. 100,000 – 150,000 x g).
 - Time: 2 – 4 hours (Rate-Zonal) or 16 – 24 hours (Isopycnic Equilibrium).
 - Temperature: 4°C (Crucial to prevent heating, though NaNO₃ solubility is temp-dependent; ensure rotor chamber is regulated).

Phase D: Fractionation & Analysis

- Visual Inspection: Look for light-scattering bands. Viral bands often appear bluish-white.
- Collection: Puncture the bottom of the tube or pipette from the meniscus (top-down) to collect 0.5 mL fractions.
- Validation:
 - Measure Refractive Index of each fraction to determine density.
 - Assay fractions for protein (A280), DNA (A260), or specific activity (infectivity/enzyme assay).

Visual Workflow & Logic

The following diagram illustrates the decision logic and experimental workflow for NaNO₃ centrifugation.



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Caption: Decision logic and workflow for selecting and executing **Sodium Nitrate** density gradient centrifugation.

Critical Considerations & Troubleshooting

Safety Warning (Oxidizer)

Sodium Nitrate is a strong oxidizer.

- Do NOT mix solid NaNO_3 with organic solvents or reducing agents (risk of combustion/explosion).
- In solution, it is generally safe, but waste should be handled according to "Oxidizing Liquid" protocols.
- Compatibility: Ensure your centrifuge tubes (Polypropylene, Polyallomer) are compatible with high-salt nitrate solutions.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitation in Gradient	Temperature too low or concentration too high.	Ensure rotor temp is $\geq 4^\circ\text{C}$. Do not exceed 45% w/w stock.
Diffuse Bands	Diffusion time too long or spin time too short.	Reduce dwell time before spin. Increase g-force.
Sample Aggregation	High ionic strength ("Salting out").	Switch to Sucrose or Iodixanol (OptiPrep) if protein precipitates.
Tube Collapse	Under-filled tubes.	NaNO_3 is dense; ensure tubes are filled to recommended capacity (usually 2-3 mm from top).

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